

# Technical Safety & Handling Guide: 2-Iodo-2-methylpropane-D9

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Iodo-2-methylpropane-D9

CAS No.: 61207-61-2

Cat. No.: B3044189

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## Executive Summary & Application Scope

**2-Iodo-2-methylpropane-D9** (CAS: 61207-61-2), widely known as tert-Butyl iodide-d9, is a high-value deuterated alkylating agent and radical precursor. It is critical in the synthesis of stable isotope-labeled pharmaceuticals (SILs) used in DMPK (Drug Metabolism and Pharmacokinetics) studies and as a mechanistic probe in kinetic isotope effect (KIE) experiments.

Unlike its non-deuterated counterpart, the D9 variant represents a significant financial investment and requires elevated handling protocols to prevent isotopic scrambling and chemical degradation. This guide synthesizes standard safety data with advanced handling techniques derived from the compound's inherent instability.

## Physicochemical & Isotopic Profile

The substitution of hydrogen with deuterium significantly alters the mass but minimally impacts the steric volume. However, the C-D bond strength (approx. 1-2 kcal/mol stronger than C-H) provides a slight kinetic stability advantage against elimination, though the compound remains thermally labile.

## Comparative Properties Table

Property	tert-Butyl Iodide (Unlabeled)	2-Iodo-2-methylpropane-D9
CAS Number	558-17-8	61207-61-2
Molecular Formula	C <sub>4</sub> H <sub>9</sub> I	C <sub>4</sub> D <sub>9</sub> I
Molecular Weight	184.02 g/mol	193.07 g/mol
Density (25°C)	1.544 g/mL	~1.62 g/mL (Estimated via mass diff.)
Boiling Point	99-100 °C	98-100 °C
Flash Point	7 °C (Closed Cup)	7 °C (Highly Flammable)
Appearance	Colorless liquid (turns brown)	Colorless liquid (turns brown)
Stabilizer	Copper (Cu) turnings	Copper (Cu) turnings

*Technical Note: The density increase in the D9 variant is due to the higher atomic mass of deuterium (*

*H) vs. protium (*

*H) without a corresponding increase in molar volume.*

## Hazard Identification & Mechanistic Toxicology

### The Alkylation Threat

As a tertiary alkyl iodide, this compound is a potent alkylating agent. It reacts via an

mechanism, readily dissociating to form a stable tert-butyl carbocation. This electrophilic species can attack nucleophilic centers in DNA (e.g., N7 of guanine), leading to potential mutagenicity and carcinogenicity.

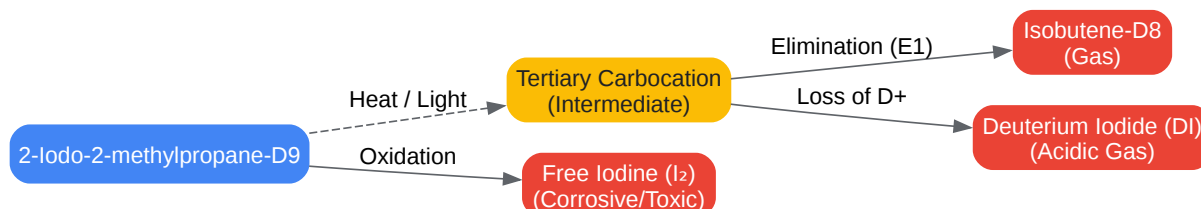
## Intrinsic Instability (The "Purple Factor")

Researchers often observe tert-butyl iodide turning violet/brown. This is due to the homolytic cleavage of the weak C-I bond (bond dissociation energy ~50 kcal/mol), driven by light ( ) or heat.

Decomposition Pathway:

- Initiation:
- Elimination (E1): Spontaneous loss of DI (Deuterium Iodide) to form Isobutene-d8.
- Iodine Formation:  
(Purple color).

This mechanism is visualized below to aid in storage logic:



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Figure 1: Thermal and photolytic decomposition pathways leading to sample degradation and hazard generation.

## Advanced Handling & Storage Protocols

Objective: Maintain isotopic purity (>98 atom% D) and chemical integrity.

### The Copper Stabilization Protocol

Commercial samples are often shipped with copper wire or powder.

- Mechanism:
- Action: If the liquid turns pink/violet, add fresh, acid-washed copper turnings. The copper scavenges free iodine, which otherwise catalyzes further decomposition (autocatalysis).

## Storage Hierarchy[2]

- Temperature: 2°C to 8°C is mandatory. For long-term storage (>3 months), store at -20°C.
- Light: Store in amber glass or aluminum foil-wrapped vials.
- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes radical oxidation.

## Handling "Best Practices"

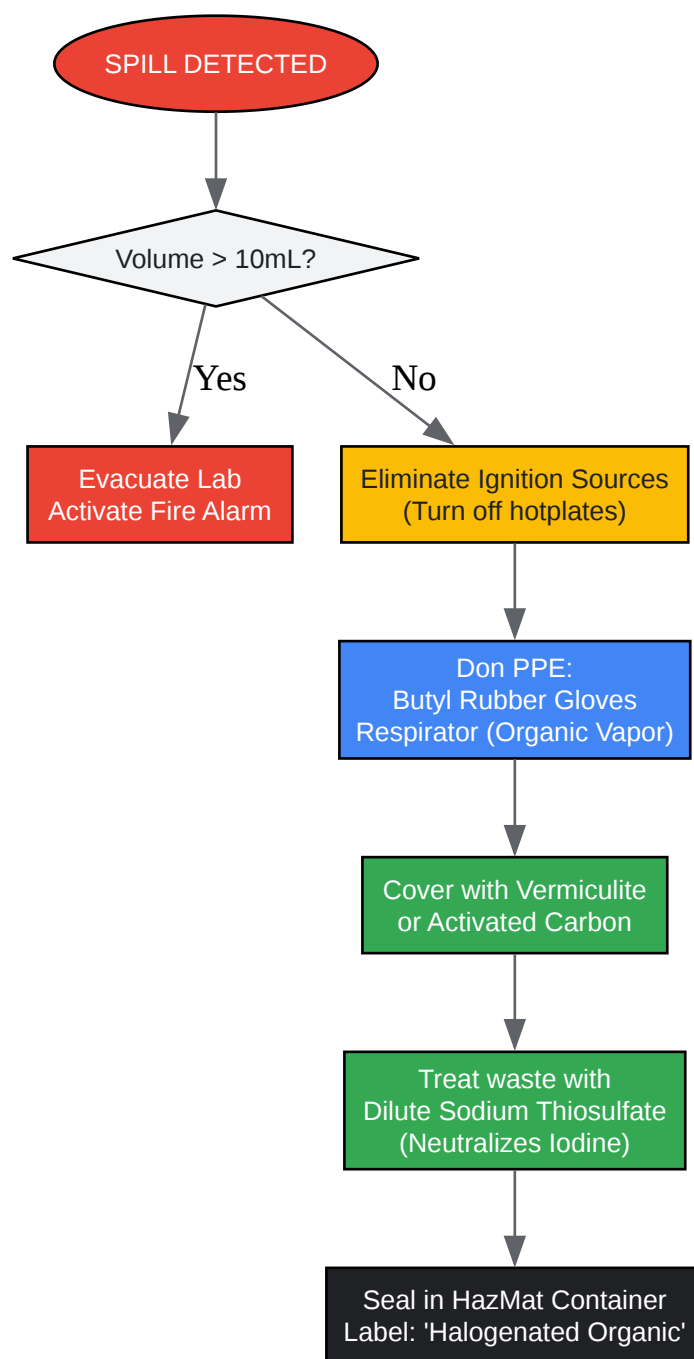
- Cold Handling: Keep the vial on ice during dispensing to minimize volatilization (Isobutene formation).
- Syringe Technique: Use gas-tight glass syringes. Avoid plastic syringes for prolonged contact; the compound can swell rubber plungers and leach plasticizers.

## Emergency Response & Disposal

Signal Word: DANGER GHS Classifications: Flammable Liquid (Cat 2), Skin Irritant (Cat 2), Carcinogen (Suspected).

## Spill Response Workflow

In the event of a spill inside a fume hood (most likely scenario), follow this logic:



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Figure 2: Decision matrix for laboratory spill response. Note the specific use of Thiosulfate to neutralize iodine byproducts.

## First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel. (Risk: Pulmonary edema from iodine vapors).
- Skin Contact: Wash with soap and water.[1][2] If yellow staining (iodine) persists, wash with a 5% sodium thiosulfate solution.
- Eye Contact: Rinse for 15 minutes.[1] Do not use neutralizing agents in eyes; use saline or water only.

## Experimental Application: Radical Precursor Protocol

Context: Using **2-Iodo-2-methylpropane-D9** to generate the tert-butyl-d9 radical for intermolecular addition.

Protocol:

- Setup: Flame-dry a two-neck flask equipped with a magnetic stir bar and reflux condenser. Purge with Argon.
- Reagents:
  - Substrate (e.g., electron-deficient alkene).
  - **2-Iodo-2-methylpropane-D9** (1.5 - 2.0 equivalents).
  - Radical Initiator: AIBN (Azobisisobutyronitrile) or .
  - Solvent: Benzene or Dichloromethane (degassed).
- Addition: Add the iodide last via syringe pump to maintain a low steady-state concentration of the radical, minimizing dimerization (formation of Hexamethylethane-d18).
- Work-up: Quench with saturated aqueous (Sodium Thiosulfate) to remove unreacted iodide and iodine byproducts.

- Validation: Check NMR for the disappearance of the characteristic tert-butyl peak (typically 1.94 ppm in for H-form; D-form will be silent in NMR, visible in NMR).

## References

- National Institute of Standards and Technology (NIST).tert-Butyl iodide Gas Phase Thermochemistry Data. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- PubChem.Compound Summary: **2-Iodo-2-methylpropane-d9** (CID 101682122).[\[3\]](#) National Library of Medicine. [\[Link\]](#)
- O'Neil, M.J. (Ed.). The Merck Index: An Encyclopedia of Chemicals, Drugs, and Biologicals. 15th Edition. Royal Society of Chemistry. (Reference for general alkyl iodide toxicity and properties).

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## Sources

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